Best practices for handling lyophilized M617 TFA

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Compound of Interest

Compound Name:	*M617 TFA*
Cat. No.:	*B10787829*

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Technical Support Center: M617 TFA

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling lyophilized **M617 TFA**.

Frequently Asked Questions (FAQs)

1. What is **M617 TFA**?

M617 TFA is a selective agonist for the galanin receptor 1 (GALR1), with a high binding affinity. It is often used in research to study the effects of GALR1 activation. The "TFA" designation indicates that the peptide is supplied as a trifluoroacetic acid salt, a common counterion used during peptide synthesis and purification.

2. How should lyophilized **M617 TFA** be stored?

Lyophilized **M617 TFA** should be stored at -20°C in a desiccator to protect it from moisture and light.[1] Proper storage is crucial to maintain the peptide's stability and integrity over time.

3. What is the best way to reconstitute lyophilized **M617 TFA**?

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Before opening, allow the vial of lyophilized **M617 TFA** to warm to room temperature to prevent condensation. The choice of solvent depends on the experimental application. For many in vitro and in vivo studies, sterile phosphate-buffered saline (PBS) is a suitable solvent. M617 has been successfully dissolved in PBS at a concentration of 3 µg/µl for intranasal administration in rats.[2] For general lab use, sterile, distilled water can also be used.

To reconstitute, gently add the desired volume of solvent to the vial. Swirl the vial gently to dissolve the peptide. Avoid vigorous shaking, as this can cause the peptide to aggregate or degrade. If the peptide does not dissolve readily, brief sonication or gentle warming to 37°C may help.[1]

4. How should reconstituted **M617 TFA** solutions be stored?

Once reconstituted, it is recommended to aliquot the **M617 TFA** solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C. For short-term storage (up to one month), -20°C is generally sufficient. For longer-term storage (up to six months), -80°C is recommended.[1]

5. What are the known binding affinities of **M617 TFA**?

M617 TFA is a selective GALR1 agonist with the following reported Ki values:

- GALR1: 0.23 nM[1][3][4]
- GALR2: 5.71 nM[1][3][4]

Troubleshooting Guide

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Issue	Potential Cause	Recommended Solution
Difficulty dissolving the lyophilized powder	The peptide may have formed aggregates.	Allow the vial to reach room temperature before adding the solvent. Try gentle warming to 37°C or brief sonication to aid dissolution.[1] Ensure the chosen solvent is appropriate for your intended concentration.
Precipitation observed in the reconstituted solution after freezing	The peptide concentration may be too high for the chosen buffer, or the solution may have been frozen and thawed multiple times.	Centrifuge the vial to pellet the precipitate. Use the supernatant for your experiment, being mindful of the potential change in concentration. In the future, consider using a lower concentration or a different buffer. Always aliquot the reconstituted solution to minimize freeze-thaw cycles.
Variability in experimental results	This could be due to inconsistent peptide concentration, degradation of the peptide, or the biological effects of the TFA counterion.	Ensure accurate and consistent reconstitution. Always use freshly prepared dilutions for experiments. If TFA is suspected to interfere with your assay, consider performing a TFA salt exchange to a more biologically compatible salt like hydrochloride or acetate.
Reduced or no biological activity	The peptide may have degraded due to improper storage or handling.	Ensure the lyophilized peptide and reconstituted solutions have been stored at the recommended temperatures and protected from light and

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	moisture. Avoid repeated freeze-thaw cycles. If degradation is suspected, it is best to use a fresh vial of the peptide.

Quantitative Data Summary

Parameter	Value	Receptor	Species	Reference
Binding Affinity (Ki)	0.23 nM	GALR1	Not Specified	[1][3][4]
Binding Affinity (Ki)	5.71 nM	GALR2	Not Specified	[1][3][4]
Effective In Vivo Dose (Intranasal)	8, 24, or 72 µg/kg	GALR1	Rat	[2]
Effective In Vivo Dose (Local Infusion)	0.15 nM, 1 µl	GALR1	Mouse	[5]

Experimental Protocols

Detailed Methodology for In Vivo Intranasal Administration of **M617 TFA** in Rats

This protocol is adapted from a study investigating the neuroprotective effects of **M617 TFA** after subarachnoid hemorrhage in rats.[2]

1. Preparation of **M617 TFA** Solution:

- Dissolve lyophilized **M617 TFA** in sterile phosphate-buffered saline (PBS) to a final concentration of 3 µg/µl.

2. Animal Preparation:

- Anesthetize the rat using 3% isoflurane.
- Place the rat in a supine position.

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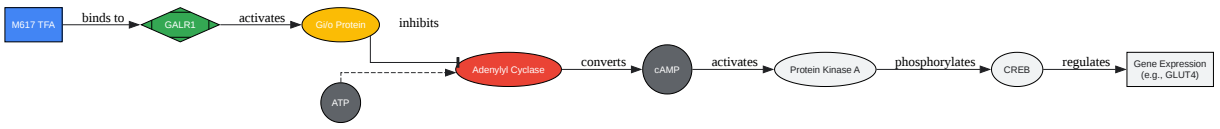
3. Intranasal Administration:

- Administer the desired dosage (e.g., 8, 24, or 72 µg/kg body weight) into the nares.
- Alternate between the left and right nares every 5 minutes.
- Administer a maximum of 4 µl in each naris at a time until the full dosage is delivered.

4. Post-Administration Monitoring:

- Monitor the animal according to the approved institutional animal care and use committee (IACUC) protocols.

Visualizations



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Caption: GALR1 Signaling Pathway Activation by **M617 TFA**.

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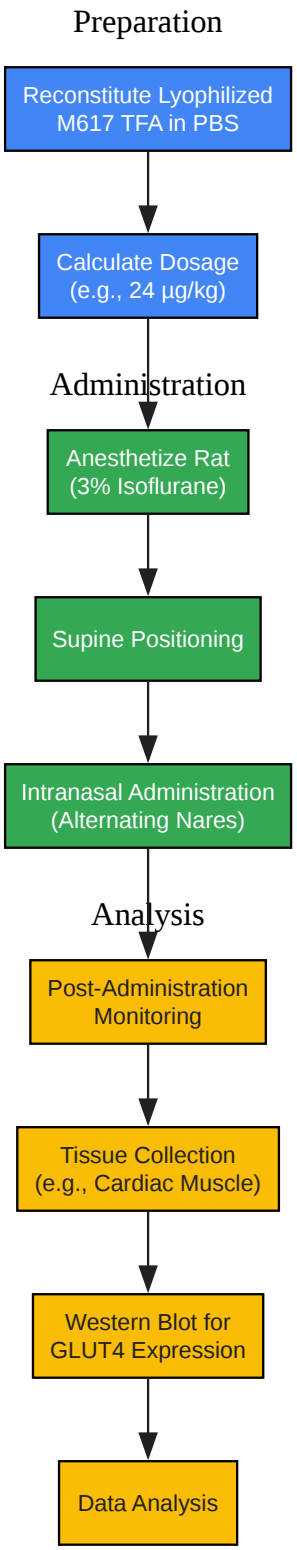

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Caption: In Vivo Experimental Workflow for **M617 TFA**.

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